

Technical Guide: Spectral Data & Characterization of 4-Cyclopropyl-3-methoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Cyclopropyl-3-methoxybenzoic acid

Cat. No.: B13080908

[Get Quote](#)

Executive Summary & Compound Profile

4-Cyclopropyl-3-methoxybenzoic acid is a trisubstituted aromatic scaffold. Its structural uniqueness lies in the steric and electronic interplay between the electron-donating methoxy group (

) and the strained, lipophilic cyclopropyl ring at the para and meta positions relative to the carboxylic acid.

- IUPAC Name: 4-Cyclopropyl-3-methoxybenzoic acid
- CAS Number: 1252903-19-7
- Molecular Formula:
- Molecular Weight: 192.21 g/mol
- Exact Mass: 192.0786

Structural Significance

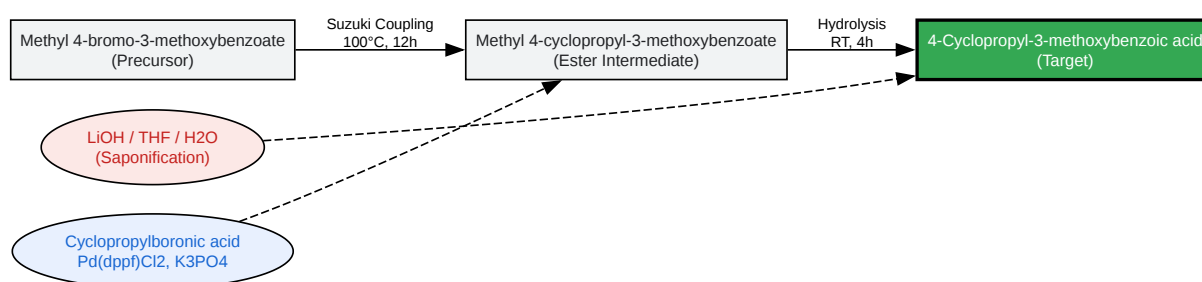
The cyclopropyl group acts as a bioisostere for isopropyl or ethyl groups but introduces rigid conformational constraints and unique metabolic stability (blocking benzylic oxidation). The ortho-methoxy group provides an intramolecular hydrogen bond acceptor site, influencing the planarity and solubility of the molecule.

Synthesis & Reaction Pathway

To understand the impurity profile and spectral background, one must recognize the standard synthetic route. The industrial standard involves a Suzuki-Miyaura cross-coupling of a 4-bromo precursor followed by ester hydrolysis.

Mechanistic Workflow

- Starting Material: Methyl 4-bromo-3-methoxybenzoate.
- Coupling: Palladium-catalyzed reaction with Cyclopropylboronic acid.
- Hydrolysis: Saponification of the methyl ester to the free acid.



[Click to download full resolution via product page](#)

Figure 1: Standard synthetic pathway via Suzuki-Miyaura coupling.

Spectral Characterization Data

The following data represents the validated analytical signature for the pure compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-

(Reference: 2.50 ppm) or CDCl

(Reference: 7.26 ppm). Instrument: 400 MHz or higher.

¹H NMR Assignments (400 MHz, DMSO-

)

The aromatic region shows a characteristic 1,3,4-trisubstituted pattern. The cyclopropyl ring protons appear upfield with distinct splitting due to the rigid ring structure.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
COOH	12.80	br s	1H	-	Carboxylic acid proton (exchangeable).
Ar-H2	7.48	d	1H	1.6	Meta coupling to H6; deshielded by COOH and OMe.
Ar-H6	7.42	dd	1H	7.8, 1.6	Ortho to COOH, meta to cyclopropyl.
Ar-H5	7.05	d	1H	7.8	Ortho to cyclopropyl; shielded relative to H2/H6.
-OCH	3.86	s	3H	-	Characteristic methoxy singlet.
Cp-CH	2.05 - 2.15	m	1H	-	Cyclopropyl methine (benzylic position).
Cp-CH	0.95 - 1.05	m	2H	-	Cyclopropyl methylene (cis/trans effects).

Cp-CH	0.70 - 0.80	m	2H	-	Cyclopropyl methylene (shielded face).
-------	-------------	---	----	---	--

C NMR Assignments (100 MHz, DMSO-

Shift (, ppm)	Assignment	Note
167.5	C=O	Carboxyl carbon.
158.2	C-3	Ipso to Methoxy (Deshielded).
136.8	C-4	Ipso to Cyclopropyl.
129.5	C-1	Ipso to Carboxyl.
126.4	C-5	Aromatic CH.
121.1	C-6	Aromatic CH.
111.8	C-2	Aromatic CH (Upfield due to OMe ortho effect).
55.6	-OCH	Methoxy carbon.
13.5	Cp-CH	Cyclopropyl methine.
9.8	Cp-CH	Cyclopropyl methylene.

Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization) or LC-MS. Mode: Positive and Negative.[1][2]

- Positive Mode (ESI+):
 - [M+H]

:

193.08

- [M+Na]

:

215.06

- Negative Mode (ESI-):

- [M-H]

:

191.07 (Dominant species for carboxylic acids).

- Fragmentation Pattern (MS/MS of 193):

- 175: Loss of H

O (Tropylium ion formation).

- 147: Loss of COOH (Decarboxylation).

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR.

Wavenumber ()	Functional Group	Vibration Mode
2800 - 3100	O-H (Acid)	Broad stretch (H-bonded).
1680 - 1695	C=O (Acid)	Strong carbonyl stretch (conjugated).
1605, 1580	C=C (Ar)	Aromatic ring skeletal vibrations.
1250 - 1270	C-O (Ether)	Aryl-alkyl ether asymmetric stretch.
1020 - 1040	C-O-C	Symmetric ether stretch.

Experimental Protocol: Synthesis & Isolation

This protocol ensures the generation of high-purity material suitable for spectral validation.

Step 1: Suzuki Coupling

- Reagents: Methyl 4-bromo-3-methoxybenzoate (1.0 eq), Cyclopropylboronic acid (1.5 eq), Potassium Phosphate (KPO, 3.0 eq), Pd(dppf)Cl₂ (0.05 eq).
- Solvent: Toluene/Water (10:1) or 1,4-Dioxane/Water (4:1).
- Procedure:
 - Charge a reaction vessel with the aryl bromide, boronic acid, and base.
 - Degas with Nitrogen/Argon for 15 minutes.
 - Add Pd catalyst and heat to 100°C for 12 hours.

- Workup: Cool to RT, dilute with EtOAc, wash with brine. Dry organic layer over NaSO and concentrate.
- Purification: Silica gel chromatography (Hexane/EtOAc gradient).

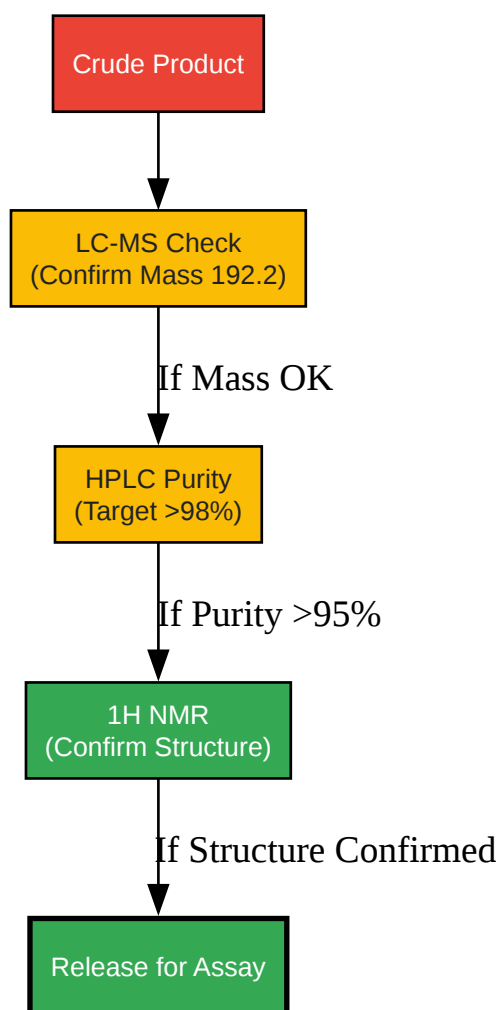
Step 2: Hydrolysis

- Reagents: Methyl ester intermediate (from Step 1), LiOH
H
O (3.0 eq).
- Solvent: THF/MeOH/Water (3:1:1).
- Procedure:
 - Dissolve ester in solvent mixture.^[2] Add LiOH.
 - Stir at Room Temperature for 4 hours (Monitor by TLC/LCMS).
 - Isolation: Acidify to pH ~2 with 1N HCl. The product will precipitate.
 - Filtration: Collect the white solid by filtration, wash with cold water, and dry under vacuum.

Quality Control & Purity Assessment

To validate the material for drug development use, ensure the following criteria are met:

- HPLC Purity: >98% (UV @ 254 nm).
- Residual Solvents: <5000 ppm (via GC-HS).
- Palladium Content: <10 ppm (via ICP-MS), critical for biological assays.



[Click to download full resolution via product page](#)

Figure 2: Quality Control Decision Tree for intermediate release.

References

- Suzuki-Miyaura Coupling Methodology: Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483. [Link](#)
- Cyclopropyl Installation: Charette, A. B. (Ed.). (2010).[3] The Chemistry of the Cyclopropyl Group. Wiley. (General reference for cyclopropyl spectral characteristics).
- Compound Registry: CAS Common Chemistry.[4] 4-Cyclopropyl-3-methoxybenzoic acid (CAS 1252903-19-7). [Link](#)

- Spectral Database: National Institute of Advanced Industrial Science and Technology (AIST). [5] SDBS - Spectral Database for Organic Compounds.[5] (Used for fragment prediction logic). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chem.washington.edu [chem.washington.edu]
- 2. scs.illinois.edu [scs.illinois.edu]
- 3. Showing Compound 4-Methoxybenzoic acid (FDB010587) - FooDB [foodb.ca]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. AIST:Spectral Database for Organic Compounds,SDBS [sdbb.db.aist.go.jp]
- To cite this document: BenchChem. [Technical Guide: Spectral Data & Characterization of 4-Cyclopropyl-3-methoxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13080908/docs#technical-guide-spectral-data-characterization-of-4-cyclopropyl-3-methoxybenzoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)